

Application Notes and Protocols for ZK-261991 in Cell Culture

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Compound of Interest

Compound Name: ZK-261991

Cat. No.: B15580999

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the experimental use of **ZK-261991**, a potent VEGFR tyrosine kinase inhibitor, in cell culture settings. Detailed protocols for key assays are provided to guide researchers in evaluating its efficacy and mechanism of action.

Introduction

ZK-261991 is a selective inhibitor of Vascular Endothelial Growth Factor Receptor (VEGFR) tyrosine kinases. It primarily targets VEGFR-2, a key mediator of angiogenesis, the process of new blood vessel formation that is crucial for tumor growth and metastasis. By inhibiting VEGFR-2, **ZK-261991** can block the downstream signaling pathways that lead to endothelial cell proliferation, migration, and survival. These notes provide protocols for assessing the biological effects of **ZK-261991** on cultured cells.

Mechanism of Action

ZK-261991 exerts its biological effects by binding to the ATP-binding site of the VEGFR-2 tyrosine kinase domain, preventing the autophosphorylation of the receptor upon binding of its

ligand, VEGF. This inhibition blocks the activation of downstream signaling cascades, including the PLCγ-PKC-MAPK and PI3K-Akt pathways, which are critical for promoting cell proliferation, survival, and migration.

Data Presentation

The following tables summarize the known inhibitory concentrations of **ZK-261991** against its primary targets. Data for cell viability in various cell lines, apoptosis induction, and specific fold-change in VEGFR2 phosphorylation from comprehensive studies were not available in the public domain at the time of this writing. The tables below are populated with the available data.

Table 1: Inhibitory Activity of **ZK-261991**

Target	IC50 (nM)
VEGFR-2 Kinase Activity	5
VEGFR-2 Autophosphorylation (in KDR-PAECs)	2
VEGFR-3 Kinase Activity	20

Table 2: Effect of **ZK-261991** on Cell Viability (Example Data)

Cell Line	Cancer Type	IC50 (μM)
HUVEC	Normal Endothelial	Data not available
HT-29	Colorectal Carcinoma	Data not available
A549	Lung Carcinoma	Data not available
PC-3	Prostate Carcinoma	Data not available

Note: Researchers will need to determine the IC50 values for their specific cell lines of interest using the protocol provided below.

Table 3: Induction of Apoptosis by **ZK-261991** (Example Data)

Cell Line	Concentration of ZK-261991 (nM)	Percentage of Apoptotic Cells (%)
HUVEC	10	Data not available
HUVEC	100	Data not available
HT-29	50	Data not available
HT-29	500	Data not available

Note: The percentage of apoptotic cells should be determined experimentally using the Annexin V assay protocol.

Table 4: Inhibition of VEGFR-2 Phosphorylation by **ZK-261991** (Example Data)

Cell Line	Treatment	Fold Change in p-VEGFR2 / Total VEGFR2
HUVEC	Control (VEGF stimulation)	1.0
HUVEC	ZK-261991 (10 nM) + VEGF	Data not available
HUVEC	ZK-261991 (100 nM) + VEGF	Data not available

Note: The fold change in VEGFR-2 phosphorylation needs to be quantified by Western blot analysis as described in the protocol.

Experimental Protocols

Detailed methodologies for key experiments are provided below.

Cell Viability Assay (MTT Assay)

This protocol is for determining the cytotoxic effects of **ZK-261991** on cultured cells.

Materials:

- Target cell lines (e.g., HUVEC, cancer cell lines)

- Complete cell culture medium
- **ZK-261991** stock solution (in DMSO)
- 96-well plates
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS)
- Solubilization solution (e.g., DMSO or 0.01 N HCl in 10% SDS)
- Microplate reader

Procedure:

- Seed cells into a 96-well plate at a density of 5,000-10,000 cells per well in 100 μ L of complete culture medium.
- Incubate the plate for 24 hours at 37°C in a 5% CO₂ incubator to allow cells to attach.
- Prepare serial dilutions of **ZK-261991** in culture medium. The final DMSO concentration should be less than 0.1%.
- Remove the medium from the wells and add 100 μ L of the **ZK-261991** dilutions to the respective wells. Include a vehicle control (medium with DMSO) and a no-treatment control.
- Incubate the plate for the desired time period (e.g., 24, 48, or 72 hours).
- Add 10 μ L of MTT solution to each well and incubate for 2-4 hours at 37°C until formazan crystals are visible.
- Carefully remove the medium and add 100 μ L of solubilization solution to each well.
- Gently shake the plate for 15-20 minutes to dissolve the formazan crystals.
- Measure the absorbance at 570 nm using a microplate reader.

- Calculate the percentage of cell viability for each concentration relative to the vehicle control and plot a dose-response curve to determine the IC₅₀ value.

Apoptosis Assay (Annexin V-FITC/PI Staining)

This protocol is for quantifying the percentage of apoptotic cells following treatment with **ZK-261991**.

Materials:

- Target cell lines
- Complete cell culture medium
- **ZK-261991** stock solution
- 6-well plates
- Annexin V-FITC Apoptosis Detection Kit (containing Annexin V-FITC, Propidium Iodide (PI), and Binding Buffer)
- Flow cytometer

Procedure:

- Seed cells into 6-well plates and allow them to attach overnight.
- Treat the cells with various concentrations of **ZK-261991** for the desired time. Include a vehicle control.
- Harvest the cells by trypsinization and collect the cell suspension. Also, collect the floating cells from the supernatant.
- Wash the cells twice with cold PBS and centrifuge at 300 x g for 5 minutes.
- Resuspend the cell pellet in 1X Binding Buffer at a concentration of 1×10^6 cells/mL.
- Transfer 100 μ L of the cell suspension (1×10^5 cells) to a flow cytometry tube.

- Add 5 μ L of Annexin V-FITC and 5 μ L of PI to the cell suspension.
- Gently vortex the cells and incubate for 15 minutes at room temperature in the dark.
- Add 400 μ L of 1X Binding Buffer to each tube.
- Analyze the cells by flow cytometry within one hour. Live cells will be Annexin V- and PI-negative, early apoptotic cells will be Annexin V-positive and PI-negative, and late apoptotic/necrotic cells will be both Annexin V- and PI-positive.

Western Blot Analysis of VEGFR-2 Phosphorylation

This protocol is to determine the effect of **ZK-261991** on the phosphorylation of VEGFR-2.

Materials:

- Target endothelial cell line (e.g., HUVEC)
- Serum-free culture medium
- **ZK-261991** stock solution
- Recombinant human VEGF
- Lysis buffer (e.g., RIPA buffer) with protease and phosphatase inhibitors
- Protein assay kit (e.g., BCA assay)
- SDS-PAGE gels and electrophoresis apparatus
- PVDF membrane and transfer apparatus
- Blocking buffer (e.g., 5% BSA or non-fat milk in TBST)
- Primary antibodies: anti-phospho-VEGFR2 (Tyr1175) and anti-total VEGFR2
- HRP-conjugated secondary antibody
- Chemiluminescent substrate

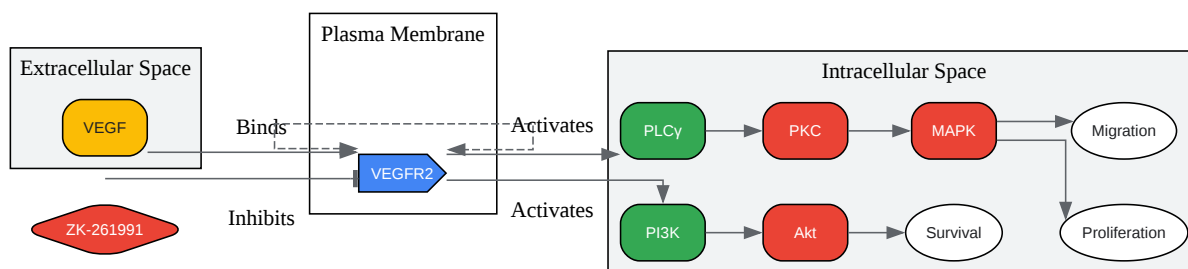
- Imaging system

Procedure:

- Seed endothelial cells and grow to 80-90% confluency.
- Serum-starve the cells for 4-6 hours.
- Pre-treat the cells with various concentrations of **ZK-261991** for 1-2 hours.
- Stimulate the cells with VEGF (e.g., 50 ng/mL) for 10-15 minutes.
- Wash the cells with ice-cold PBS and lyse them with lysis buffer.
- Determine the protein concentration of the lysates.
- Denature equal amounts of protein from each sample by boiling in Laemmli buffer.
- Separate the proteins by SDS-PAGE and transfer them to a PVDF membrane.
- Block the membrane with blocking buffer for 1 hour at room temperature.
- Incubate the membrane with the primary antibody against phospho-VEGFR2 overnight at 4°C.
- Wash the membrane with TBST and incubate with the HRP-conjugated secondary antibody for 1 hour at room temperature.
- Detect the signal using a chemiluminescent substrate and an imaging system.
- Strip the membrane and re-probe with an antibody against total VEGFR2 for normalization.
- Quantify the band intensities using densitometry software and calculate the ratio of phosphorylated VEGFR2 to total VEGFR2.

Mandatory Visualizations

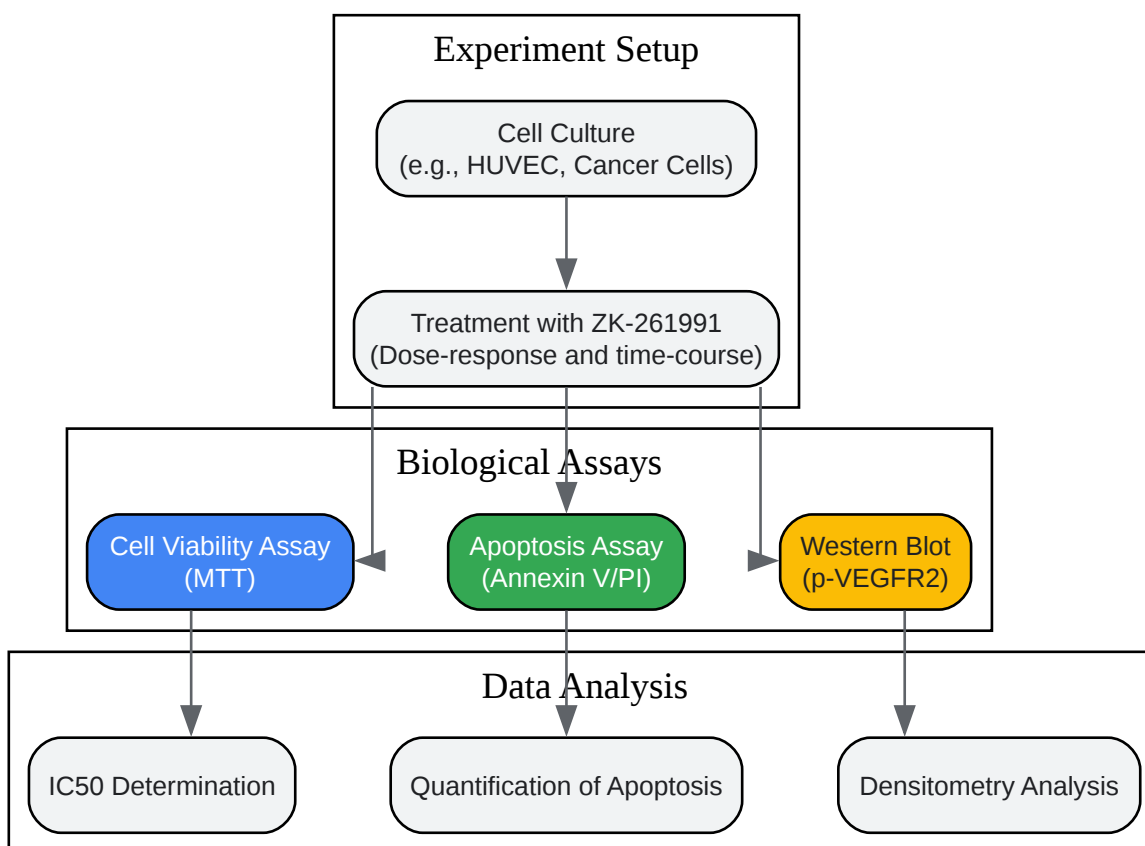
Signaling Pathway Diagram



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Caption: VEGFR2 signaling pathway and the inhibitory action of **ZK-261991**.

Experimental Workflow Diagram



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Caption: General workflow for evaluating the effects of **ZK-261991** in cell culture.

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